

Proper Disposal Procedures for SAHM1 TFA

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: SAHM1 TFA

Cat. No.: B2360431

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This document provides essential safety and logistical information for the proper disposal of **SAHM1 TFA**, a hydrocarbon-stapled alpha-helical peptide that acts as a Notch pathway inhibitor.^{[1][2]} The disposal protocol is primarily dictated by the trifluoroacetic acid (TFA) salt, a corrosive and environmentally harmful chemical.^{[3][4]} Adherence to these procedures is critical for ensuring personnel safety and regulatory compliance.

Waste Classification and Handling

SAHM1 TFA waste should be treated as hazardous chemical waste due to the presence of trifluoroacetic acid.^{[3][5]} This requires segregation from general laboratory trash and other waste streams. Under no circumstances should **SAHM1 TFA** or its containers be disposed of down the drain.^{[3][5][6]}

Personal Protective Equipment (PPE)

When handling **SAHM1 TFA** for disposal, appropriate personal protective equipment must be worn. This includes, but is not limited to:

- Safety goggles with side shields or a face shield
- Chemical-resistant gloves (check manufacturer's recommendations for TFA compatibility)

- A lab coat

Disposal Protocol Summary

The following table summarizes the key logistical parameters for the disposal of **SAHM1 TFA** waste.

Parameter	Guideline	Source
Waste Container Type	Sturdy, compatible glass or polyethylene container with a tight-fitting cap.	[4] [7]
Waste Labeling	Label container with "Hazardous Waste," the full chemical name ("SAHM1 Trifluoroacetate" or "Trifluoroacetic Acid Waste"), and appropriate hazard symbols.	[4] [7]
Waste Segregation	Segregate from incompatible materials such as bases, oxidizers, reducing agents, and metals. [5] [8]	[5] [8]
Storage Location	Store in a designated, well-ventilated satellite accumulation area, away from general lab traffic. [4] [7]	[4] [7]
Disposal Request	Arrange for pickup through your institution's Environmental Health and Safety (EHS) department once the container is nearly full (e.g., 80% capacity). [5] [7]	[5] [7]

Experimental Workflow: Disposal of SAHM1 TFA

The following diagram outlines the step-by-step procedure for the safe disposal of **SAHM1 TFA** waste.

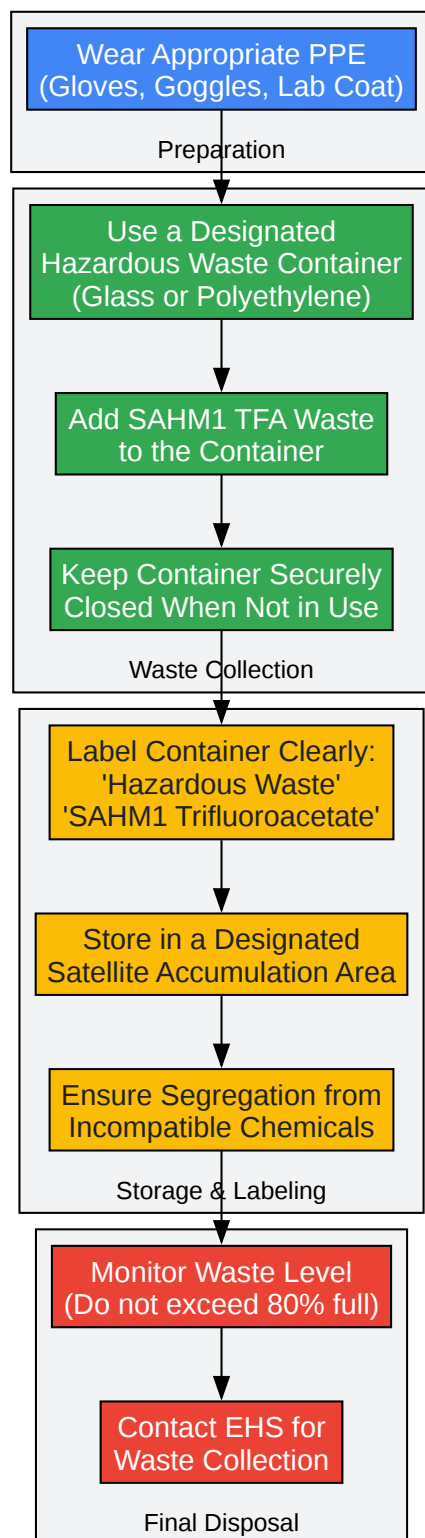


Figure 1. SAHM1 TFA Disposal Workflow

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Figure 1. SAHM1 TFA Disposal Workflow

Spill and Emergency Procedures

In the event of a spill, the primary hazard is from the trifluoroacetic acid component.

For small spills (less than 50 mL):

- Alert personnel in the immediate area.
- Ensure proper ventilation.
- Wearing appropriate PPE, absorb the spill with an inert material such as vermiculite or sand.
[7]
- Collect the absorbent material into a designated hazardous waste container.
- Clean the spill area thoroughly.

For large spills (greater than 50 mL):

- Evacuate the laboratory immediately.[7]
- Alert others in the vicinity and activate the fire alarm if necessary.[7]
- Close the laboratory doors and post a warning sign.[7]
- Contact your institution's EHS and emergency services for assistance.[5][7]

In case of personnel exposure:

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention.[5]
- Eye Contact: Immediately flush eyes with water for at least 15 minutes at an eyewash station, holding the eyelids open. Seek immediate medical attention.[5]

- Inhalation: Move to fresh air immediately. If breathing is difficult, seek medical attention.[7]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.[7]

Always report any spills or exposures to your supervisor and EHS department in accordance with your institution's policies.[5]

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